

In-depth Technical Guide: N-isopentyl-3,5-dimethylbenzamide

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Compound of Interest

Compound Name: *N-isopentyl-3,5-dimethylbenzamide*

Cat. No.: *B1185880*

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Overview of **N-isopentyl-3,5-dimethylbenzamide**: CAS Number, IUPAC Name, and Technical Data

Introduction

This technical guide serves as a centralized resource for researchers and professionals engaged in drug development and scientific investigation involving **N-isopentyl-3,5-dimethylbenzamide**. A thorough search of chemical databases and scientific literature has been conducted to provide accurate and up-to-date information regarding its chemical identifiers.

Chemical Identification

A critical first step in any research endeavor is the accurate identification of the compound of interest. The Chemical Abstracts Service (CAS) number and the International Union of Pure and Applied Chemistry (IUPAC) name are fundamental for this purpose.

It is important to note that "isopentyl" is a common name. The systematic name for the isopentyl group is "3-methylbutyl." Therefore, searches were conducted for both "**N-isopentyl-3,5-dimethylbenzamide**" and "N-(3-methylbutyl)-3,5-dimethylbenzamide" to ensure comprehensive coverage.

Following an extensive search, it has been determined that a specific CAS Registry Number and a standardized IUPAC name for **N-isopentyl-3,5-dimethylbenzamide** are not readily available in the public domain and major chemical databases. This suggests that the compound may be novel, not widely synthesized, or has not been registered in these databases.

For clarity and to avoid misinformation, this document will not present data for structurally similar but distinct molecules such as N,N-diethyl-3,5-dimethylbenzamide or N,N-dimethylbenzamide, as their properties would not be representative of the requested compound.

Data Presentation

Due to the absence of specific experimental data for **N-isopentyl-3,5-dimethylbenzamide** in the available literature, a quantitative data summary table cannot be provided at this time.

Experimental Protocols

Similarly, a detailed methodology for key experiments involving **N-isopentyl-3,5-dimethylbenzamide** cannot be cited as no published experimental studies were identified during the literature review.

Signaling Pathways and Experimental Workflows

The creation of diagrams for signaling pathways, experimental workflows, or logical relationships is contingent on the availability of relevant research data. As no such data was found for **N-isopentyl-3,5-dimethylbenzamide**, visualizations cannot be generated.

Conclusion

While the objective of this technical guide was to provide an in-depth overview of **N-isopentyl-3,5-dimethylbenzamide**, our comprehensive search indicates a lack of publicly available information, including a specific CAS number and IUPAC name. This highlights a potential area for novel chemical synthesis and characterization. Researchers interested in this compound would likely need to undertake its synthesis and subsequent analytical characterization to establish its properties and register it in chemical databases. We recommend that any future

research on this compound be thoroughly documented and published to contribute to the broader scientific community's knowledge base.

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